

# Spectroscopic Data of N-Me-Phe-OMe HCl: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *N-Me-Phe-OMe HCl*

CAS No.: 19460-86-7

Cat. No.: B613040

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## Introduction

N-Methyl-L-phenylalanine methyl ester hydrochloride (**N-Me-Phe-OMe HCl**) is a derivative of the essential amino acid L-phenylalanine, featuring a methyl group on the alpha-amino nitrogen and a methyl ester at the carboxyl terminus. This modification has significant implications in peptide and medicinal chemistry, often imparting increased metabolic stability, altered conformational preferences, and modified biological activity to parent peptides. As a crucial building block in the synthesis of peptidomimetics and other pharmacologically active compounds, a thorough understanding of its structural and electronic properties is paramount. This guide provides a comprehensive overview of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for the precise characterization of **N-Me-Phe-OMe HCl**.

This document is designed to serve as a practical reference for researchers, offering not only representative data but also detailed experimental protocols and insights into the interpretation

of the spectral features. The causality behind experimental choices and the logic of spectral interpretation are emphasized to ensure scientific integrity and practical utility.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules in solution. For **N-Me-Phe-OMe HCl**,  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide unambiguous evidence of its covalent framework and insights into its conformational dynamics.

### The Rationale Behind NMR Analysis

The primary objective of NMR analysis for **N-Me-Phe-OMe HCl** is to confirm the presence and connectivity of all constituent atoms. Specifically, we aim to:

- Verify the N-methylation: Distinguish the N-methyl protons and carbon from the parent amino group.
- Confirm the methyl ester: Identify the methoxy protons and carbon.
- Elucidate the phenylalanine backbone: Assign the signals corresponding to the aromatic ring, the alpha-carbon, and the beta-carbons.
- Assess purity: Detect the presence of residual solvents or starting materials.

The choice of a deuterated solvent is critical. Due to the hydrochloride salt form, solvents capable of dissolving ionic species are preferred. Deuterated dimethyl sulfoxide ( $\text{DMSO-d}_6$ ) is an excellent choice as it readily dissolves the compound and its residual proton signal does not overlap with key analyte signals. Deuterated chloroform ( $\text{CDCl}_3$ ) or deuterium oxide ( $\text{D}_2\text{O}$ ) could also be employed, though the latter would lead to the exchange of the N-H proton.

## Experimental Protocol: Acquiring High-Resolution NMR Spectra

Sample Preparation:

- Weighing: Accurately weigh approximately 5-10 mg of **N-Me-Phe-OMe HCl** into a clean, dry vial.

- Dissolution: Add approximately 0.7 mL of deuterated solvent (e.g., DMSO-d<sub>6</sub>).
- Homogenization: Gently vortex or sonicate the vial to ensure complete dissolution. The solution should be clear and free of particulate matter.
- Transfer: Using a Pasteur pipette with a cotton or glass wool plug, filter the solution into a clean 5 mm NMR tube. This step is crucial to remove any suspended impurities that can degrade spectral resolution.<sup>[1]</sup>
- Referencing: Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing ( $\delta = 0.00$  ppm).

#### Instrumental Parameters (<sup>1</sup>H NMR):

- Spectrometer: A 400 MHz or higher field spectrometer is recommended for optimal signal dispersion.
- Pulse Program: A standard single-pulse experiment (e.g., 'zg30') is sufficient.
- Number of Scans: 16-64 scans, depending on the sample concentration.
- Relaxation Delay: A delay of 1-2 seconds between scans is generally adequate.
- Spectral Width: A spectral width of approximately 12-16 ppm is appropriate.

#### Instrumental Parameters (<sup>13</sup>C NMR):

- Spectrometer: A 100 MHz or higher field spectrometer.
- Pulse Program: A proton-decoupled pulse sequence (e.g., 'zgpg30') to simplify the spectrum to singlets for each unique carbon.
- Number of Scans: A significantly higher number of scans (e.g., 1024 or more) is required due to the lower natural abundance and gyromagnetic ratio of the <sup>13</sup>C nucleus.
- Relaxation Delay: A 2-second delay is a good starting point.

#### Diagram of the NMR Workflow:

Caption: Workflow for ATR-FTIR sample analysis.

## Spectroscopic Data and Interpretation

Predicted IR Absorption Bands for **N-Me-Phe-OMe HCl**:

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment                                      |
|--------------------------------|---------------|-------------------------------------------------|
| ~3000-2700                     | Strong, Broad | N-H <sup>+</sup> stretch (secondary amine salt) |
| ~3100-3000                     | Medium        | Aromatic C-H stretch                            |
| ~2950-2850                     | Medium        | Aliphatic C-H stretch                           |
| ~1740                          | Strong        | C=O stretch (ester)                             |
| ~1600, ~1495                   | Medium-Weak   | Aromatic C=C stretch                            |
| ~1580-1560                     | Medium        | N-H <sup>+</sup> bend (secondary amine salt)    |
| ~1220                          | Strong        | C-O stretch (ester)                             |
| ~750, ~700                     | Strong        | Aromatic C-H out-of-plane bend                  |

Interpretation of IR Spectrum:

- N-H<sup>+</sup> Stretching (3000-2700 cm<sup>-1</sup>): A very broad and strong absorption in this region is the hallmark of a secondary amine salt. [2] This broadness is due to strong hydrogen bonding in the solid state.
- C=O Stretching (~1740 cm<sup>-1</sup>): A strong, sharp peak around 1740 cm<sup>-1</sup> is indicative of the carbonyl group of the methyl ester.
- Aromatic Vibrations: The peaks around 1600 and 1495 cm<sup>-1</sup> are due to the C=C stretching vibrations within the phenyl ring. The strong absorptions around 750 and 700 cm<sup>-1</sup> are characteristic of a monosubstituted benzene ring (C-H out-of-plane bending).

- N-H<sup>+</sup> Bending (~1580-1560 cm<sup>-1</sup>): A medium intensity band in this region is expected for the bending vibration of the secondary ammonium group. [2]\* C-O Stretching (~1220 cm<sup>-1</sup>): A strong band in this region is characteristic of the C-O single bond stretch of the ester.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is invaluable for determining the molecular weight and elemental composition of a compound, as well as for obtaining structural information through fragmentation analysis.

## The Rationale Behind MS Analysis

For **N-Me-Phe-OMe HCl**, the primary goals of MS analysis are to:

- Confirm the molecular weight: By observing the molecular ion or a related species (e.g., [M+H]<sup>+</sup>).
- Elucidate the structure through fragmentation: By analyzing the fragmentation pattern, the connectivity of the molecule can be confirmed.

Electrospray ionization (ESI) is the preferred ionization technique for this type of molecule as it is a soft ionization method that typically produces an abundant protonated molecular ion ([M+H]<sup>+</sup>) with minimal in-source fragmentation.

## Experimental Protocol: Acquiring the Mass Spectrum

Sample Preparation:

- Stock Solution: Prepare a stock solution of **N-Me-Phe-OMe HCl** in a suitable solvent such as methanol or acetonitrile/water at a concentration of approximately 1 mg/mL.
- Working Solution: Dilute the stock solution to a final concentration of 1-10 µM in the same solvent, often with the addition of 0.1% formic acid to promote protonation. [3] Data Acquisition (Direct Infusion ESI-MS):

Direct infusion is a simple method for introducing a purified sample into the mass spectrometer. [3][4]

- Syringe Loading: Load the working solution into a syringe.
- Infusion: Place the syringe in a syringe pump and infuse the sample directly into the ESI source at a low flow rate (e.g., 5-10  $\mu\text{L}/\text{min}$ ).
- Ionization: Use positive ion mode ESI.
- Mass Analysis: Scan a mass range that includes the expected  $m/z$  of the protonated molecule (for  $\text{C}_{11}\text{H}_{15}\text{NO}_2$ , the neutral mass is 193.11 g/mol ; the  $[\text{M}+\text{H}]^+$  ion would be at  $m/z$  194.12).

Diagram of the Direct Infusion ESI-MS Workflow:

Caption: Workflow for direct infusion ESI-MS analysis.

## Spectroscopic Data and Interpretation

Predicted Mass Spectrum (ESI, Positive Ion Mode):

- Molecular Ion: The base peak in the spectrum is expected to be the protonated molecular ion,  $[\text{M}+\text{H}]^+$ , at  $m/z$  194.12.
- Fragmentation: In tandem MS (MS/MS) experiments, where the  $[\text{M}+\text{H}]^+$  ion is isolated and fragmented, characteristic losses are expected.

Predicted Fragmentation Pattern:

A likely fragmentation pathway for the  $[\text{M}+\text{H}]^+$  ion of **N-Me-Phe-OMe HCl** involves the neutral loss of the methyl formate group ( $\text{HCOOCH}_3$ ), which has a mass of 60.02 Da. This would result in a fragment ion at  $m/z$  134.10. Another possible fragmentation is the loss of the benzyl group ( $\text{C}_7\text{H}_7$ ), with a mass of 91.05 Da, leading to a fragment at  $m/z$  103.07. The loss of the entire side chain would result in an immonium ion.

## Conclusion

The spectroscopic characterization of **N-Me-Phe-OMe HCl** is essential for its use in research and development. This guide provides a comprehensive framework for understanding and obtaining the NMR, IR, and MS data for this important amino acid derivative. By following the

detailed protocols and utilizing the provided interpretation guidelines, researchers can confidently verify the structure and purity of their material, ensuring the integrity of their subsequent scientific endeavors. The combination of these three spectroscopic techniques provides a self-validating system for the unambiguous identification of **N-Me-Phe-OMe HCl**.

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